

Technical Support Center: Managing HBr Corrosivity in Reaction Vessels

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Compound of Interest

Compound Name: Hydrogen bromide

Cat. No.: B145481

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in mitigating the corrosive effects of hydrobromic acid (HBr) on reaction vessels.

Frequently Asked Questions (FAQs)

Q1: What are the primary safety precautions to take when handling hydrobromic acid to minimize corrosion-related hazards?

A1: Hydrobromic acid is highly corrosive and can react with many metals to produce flammable hydrogen gas.[1][2] Always handle HBr in a well-ventilated area, preferably within a chemical fume hood.[3][4] Personal protective equipment (PPE) is mandatory, including splash goggles, face shields, and gloves resistant to HBr (e.g., neoprene, PVC, butyl rubber).[3][4] Ensure that emergency eyewash stations and safety showers are readily accessible.[3] Containers of HBr should be stored in a cool, dry, well-ventilated area away from incompatible materials such as strong oxidizing agents and metals.[3] Use secondary containment, such as plastic trays, to prevent corrosion of metal shelves in case of spills.[1]

Q2: Which materials are most resistant to hydrobromic acid?

A2: Several materials exhibit high resistance to HBr. Tantalum is one of the most resistant metals, inert to HBr in all concentrations below 150°C.[5] Zirconium also shows excellent resistance, particularly in the absence of oxidizing impurities like ferric or cupric chlorides.[6] High-nickel alloys such as Hastelloy® B-3® and C-276® are also highly resistant to HBr over a

range of concentrations and temperatures. For non-metallic options, glass-lined steel reactors offer superior corrosion resistance to a wide range of chemicals, including HBr.[7][8][9] Fluoropolymers like PFA and PTFE are also excellent choices for linings and components due to their chemical inertness.

Q3: Can I use stainless steel reactors with hydrobromic acid?

A3: The use of stainless steel, including 316L, with HBr is generally not recommended, especially at elevated temperatures and concentrations.[10][11] Hydrobromic acid is a reducing acid and can cause significant corrosion of stainless steels, leading to pitting and general corrosion.[11] While electropolished 316L stainless steel has shown some resistance in very dilute HBr solutions, its use in most reaction conditions is risky and can lead to equipment failure.[11]

Q4: What are the signs of corrosion in my reaction vessel?

A4: Visual signs of corrosion in metallic reactors include discoloration, rust formation, pitting (small holes), and thinning of the vessel walls. In glass-lined reactors, look for chipping, cracking, or a loss of the glossy surface finish, which may indicate etching.[7] For all reactor types, unexpected leaks, changes in product color (indicating metallic contamination), or a sudden increase in pressure (potentially from hydrogen gas evolution) can be signs of corrosion.[1]

Q5: Are there any additives that can reduce the corrosivity of HBr?

A5: Yes, corrosion inhibitors can be used in some applications to reduce the corrosive attack of HBr. While research is ongoing, certain organic compounds and salts have shown effectiveness in acidic environments. However, the selection and use of a corrosion inhibitor are highly specific to the reaction conditions and materials involved. It is crucial to conduct compatibility and efficacy tests before using any inhibitor in your process.

Troubleshooting Guides

Problem 1: Unexpectedly high corrosion rate in a metallic reactor.

Possible Cause	Troubleshooting Step
Presence of Impurities:	Oxidizing impurities like ferric or cupric chlorides can significantly accelerate the corrosion of materials like zirconium. ^[6] Analyze the purity of your HBr and reactants. If impurities are present, consider purification steps or selecting a more resistant material like Tantalum.
Incorrect Material Selection:	Verify that the reactor material is appropriate for the concentration and temperature of your HBr reaction. Consult material compatibility charts and consider a more resistant alloy if necessary.
Elevated Temperature:	Higher temperatures generally increase corrosion rates. ^[12] Ensure your temperature control system is functioning correctly and that there are no localized hot spots.
Presence of Water:	While HBr is an aqueous solution, anhydrous HBr can be less corrosive. However, the presence of moisture in systems designed for anhydrous conditions can lead to severe corrosion. Ensure your system is dry if using anhydrous HBr.

Problem 2: Damage to a glass-lined reactor.

Possible Cause	Troubleshooting Step
Thermal Shock:	Rapid changes in temperature between the vessel wall and the reactants can cause the glass lining to crack. ^[8] ^[13] Adhere to the manufacturer's guidelines for heating and cooling rates.
Mechanical Impact:	Dropping tools or other hard objects into the reactor can chip the glass lining. Use only non-metallic, spark-proof tools when working inside a glass-lined vessel. ^[13]
Chemical Attack:	While highly resistant, glass linings can be attacked by hydrofluoric acid, hot concentrated phosphoric acid, and strong hot alkaline solutions. ^[8] Ensure your reaction medium does not contain these substances.
Improper Agitation:	Operating the agitator at very low liquid levels can cause shaft flexing and lead to damage at the agitator-seal interface. ^[13] Maintain appropriate liquid levels during agitation.

Problem 3: Sudden pressure increase in the reaction vessel.

Possible Cause	Troubleshooting Step
Hydrogen Gas Evolution:	HBr can react with many metals to produce flammable hydrogen gas.[1][2] This is a serious safety concern. Immediately and safely vent the reactor according to your standard operating procedures. Investigate the source of the corrosion and discontinue using the incompatible material.
Reaction Runaway:	An exothermic reaction that is not properly controlled can lead to a rapid increase in temperature and pressure. Review your reaction stoichiometry and thermal control parameters.

Data Presentation

Table 1: Corrosion Resistance of Various Metals in Hydrobromic Acid

Material	HBr Concentration (%)	Temperature (°C)	Corrosion Rate (mm/year)	Notes
Tantalum	Up to 47	124	< 0.02	Highly resistant. [7]
Zirconium (Zr 702)	48	Boiling	< 0.127	Shallow pits may occur at boiling point + 125°C. [14]
Zirconium (Zr 705)	48	Boiling	< 0.127	Shallow pits may occur at boiling point + 125°C. [14]
Titanium (CP)	30	25	< 0.1	Corrosion proof at this condition. [10]
Hastelloy® C-276®	20	100	~0.5	Data extrapolated from isocorrosion diagrams.
Hastelloy® C-22®	20	100	~0.8	Data extrapolated from isocorrosion diagrams.
316L Stainless Steel	30	25	> 1.0	Not recommended for use with HBr. [10] [11]
Carbon Steel	30	25	> 1.0	Severe corrosion. Not usable. [10]

Note: Corrosion rates can be significantly influenced by the presence of impurities, aeration, and flow conditions. The data presented here are for general guidance and should be supplemented with specific testing for your application.

Table 2: Qualitative Resistance of Non-Metallic Materials to Hydrobromic Acid

Material	General Resistance to HBr	Key Considerations
Glass-Lining	Excellent	Not resistant to hydrofluoric acid, hot concentrated phosphoric acid, or strong hot alkalis. [8] Susceptible to thermal shock and mechanical damage. [8] [13]
PFA (Perfluoroalkoxy)	Excellent	Can be used for linings and components.
PTFE (Polytetrafluoroethylene)	Excellent	Can be used for linings, gaskets, and other components.

Experimental Protocols

Key Experiment: Laboratory Immersion Corrosion Testing (Based on ASTM G31)

This protocol provides a general framework for evaluating the corrosion resistance of materials to HBr.

1. Specimen Preparation:

- Cut test specimens (coupons) of the material to be tested to a standard size (e.g., 50 mm x 25 mm x 3 mm).
- Drill a hole near the top of the specimen for suspension.
- Measure the dimensions of each specimen to three decimal places.
- Clean the specimens thoroughly with a non-corrosive solvent (e.g., acetone), dry, and weigh to the nearest 0.1 mg.

2. Test Apparatus:

- Use a glass reaction vessel equipped with a condenser to prevent evaporation of the HBr solution.
- The vessel should be large enough to ensure a high ratio of solution volume to specimen surface area (e.g., > 20 mL/cm²).
- Use a non-metallic (e.g., PTFE) specimen holder to suspend the coupons in the solution, ensuring they are electrically isolated from each other.

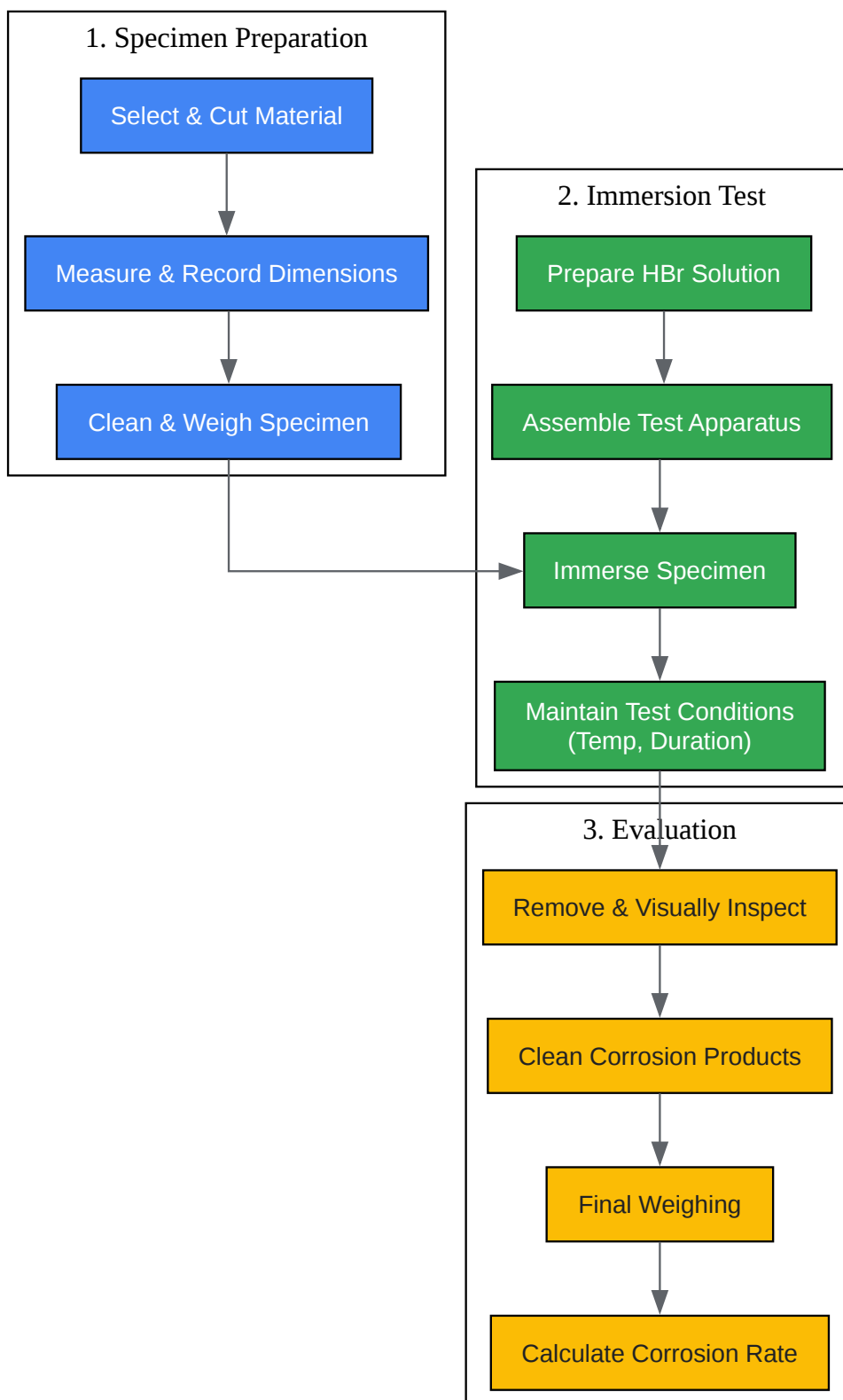
3. Test Procedure:

- Prepare the HBr test solution of the desired concentration.
- Place the test solution in the reaction vessel and bring it to the desired temperature.
- Immerse the prepared specimens in the solution.
- The duration of the test can range from 24 hours to several weeks, depending on the expected corrosion rate.
- At the end of the test period, carefully remove the specimens from the solution.

4. Post-Test Evaluation:

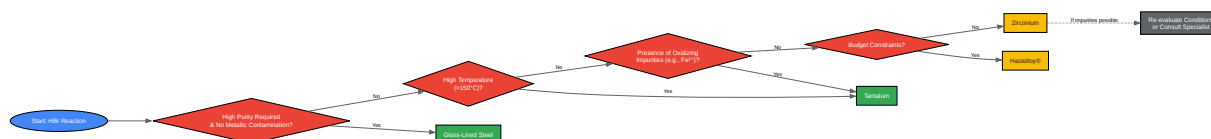
- Visually inspect and photograph the specimens, noting any changes in appearance (e.g., discoloration, pitting).
- Clean the specimens to remove corrosion products according to ASTM G1 procedures (this may involve chemical or mechanical cleaning).
- Dry and reweigh the specimens to the nearest 0.1 mg.
- Calculate the corrosion rate in millimeters per year (mm/year) using the following formula:
Corrosion Rate (mm/year) = $(K \times W) / (A \times T \times D)$ Where:
 - K = a constant (8.76×10^4)
 - W = mass loss in grams
 - A = total surface area of the specimen in cm²
 - T = exposure time in hours
 - D = density of the material in g/cm³

Mandatory Visualizations



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Caption: Workflow for Laboratory Immersion Corrosion Testing.



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